

(+)-Isophorol chemical structure and properties

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Compound of Interest

Compound Name: Isophorol, (+)-

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An In-depth Technical Guide to Isopropyl Alcohol

Introduction

Isopropyl alcohol (IPA), also known as isopropanol, 2-propanol, or rubbing alcohol, is a colorless, flammable liquid with a characteristic strong odor.[1][2] It is a secondary alcohol and a structural isomer of 1-propanol.[3] First produced commercially in 1920 by the Standard Oil Company of New Jersey, it was the first synthetic alcohol.[4] Isopropyl alcohol is a versatile compound widely used as a solvent, disinfectant, and chemical intermediate in various industries, including pharmaceuticals, cosmetics, and electronics.[1][5][6]

Chemical Structure

Isopropyl alcohol's chemical formula is C_3H_8O . Its structure features a three-carbon chain with a hydroxyl (-OH) group attached to the central carbon atom.[3][7][8]

Caption: Ball-and-stick model of the Isopropyl Alcohol molecule.

Physicochemical Properties

Isopropyl alcohol is a volatile liquid that is miscible with water, ethanol, and chloroform.[3][9] It can dissolve a wide range of non-polar compounds, including oils, resins, and alkaloids.[3]

Table 1: Physical and Chemical Properties of Isopropyl Alcohol

Property	Value	References
Molecular Formula	C ₃ H ₈ O	[6] [10] [11]
Molecular Weight	60.10 g/mol	[9] [10]
Appearance	Clear, colorless liquid	[2] [9]
Odor	Sharp, musty, like rubbing alcohol	[5] [9]
Density	0.786 g/cm ³ (at 20 °C)	[3]
Boiling Point	82.6 °C (180.7 °F)	[3]
Melting Point	-89 °C (-128 °F)	[3]
Flash Point	11.7 °C (53 °F)	[5]
Solubility in Water	Miscible	[3]
Vapor Pressure	32 mm Hg at 20°C	[12]
Auto-ignition Temperature	400°C	[12]

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of isopropyl alcohol.

Table 2: Spectroscopic Data for Isopropyl Alcohol

Spectroscopic Technique	Key Data Points	References
UV Absorbance	Maximal absorbance at 205 nm	[3] [13]
¹ H NMR	Data available	[14]
IR Spectrum	Data available	[11] [15] [16]
Mass Spectrum	Data available	[11]

Experimental Protocols

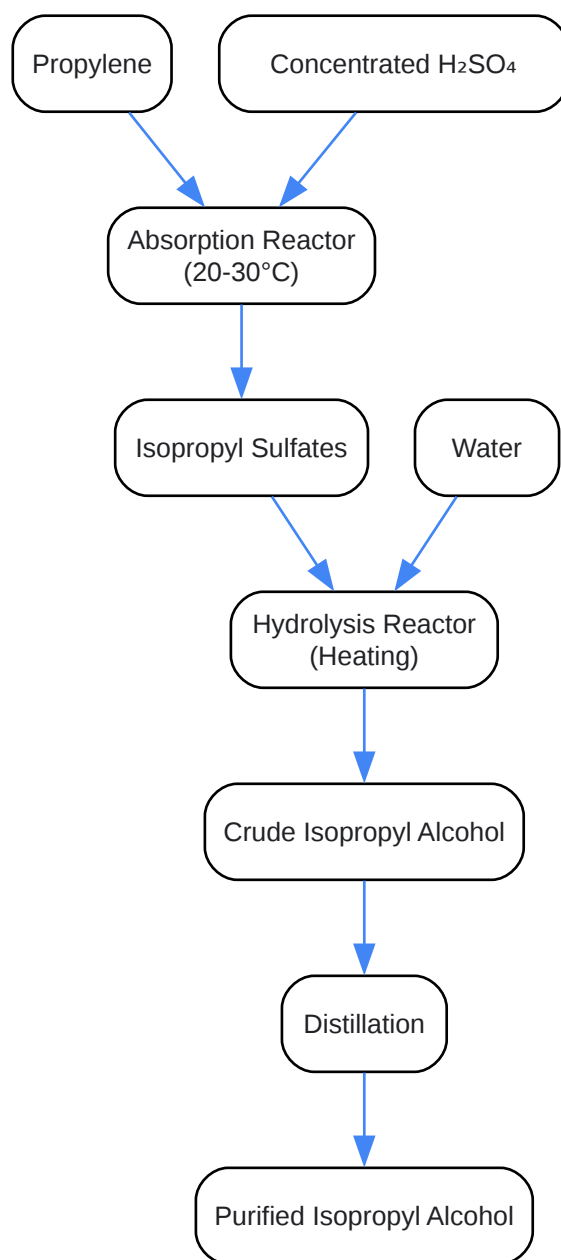
Synthesis of Isopropyl Alcohol

Historically and in modern industrial processes, isopropyl alcohol is primarily synthesized through the hydration of propylene. There are two main methods: indirect hydration and direct hydration.^[17]

1. Indirect Hydration (Strong-Acid Process):

This was the first commercial method used.^{[4][17]}

- **Reaction Principle:** Propylene reacts with sulfuric acid to form isopropyl sulfates, which are then hydrolyzed to yield isopropyl alcohol and regenerate the sulfuric acid.^[17]
- **Step 1: Absorption:** Propylene gas is passed through concentrated sulfuric acid (80-90%) at a low temperature (20-30°C).^[17]
- **Step 2: Hydrolysis:** The mixture of isopropyl sulfates is diluted with water and heated to hydrolyze the esters to isopropyl alcohol.^[17]
- **Step 3: Purification:** The crude isopropyl alcohol is purified by distillation.^[17]



Indirect Hydration of Propylene Workflow

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Caption: Workflow for the indirect hydration of propylene.

2. Direct Hydration:

This is the more modern and less corrosive method.^[17]

- **Reaction Principle:** Propylene and water are reacted directly in the gas or liquid phase at high pressure in the presence of an acid catalyst.[4]
- **Catalyst:** Solid acid catalysts, such as phosphoric acid on a silica support or ion-exchange resins, are commonly used.
- **Conditions:** The reaction is typically carried out at high pressures (25-200 atm) and temperatures (150-275°C).
- **Purification:** The resulting isopropyl alcohol is purified by distillation.

Biological Activity and Mechanism of Action

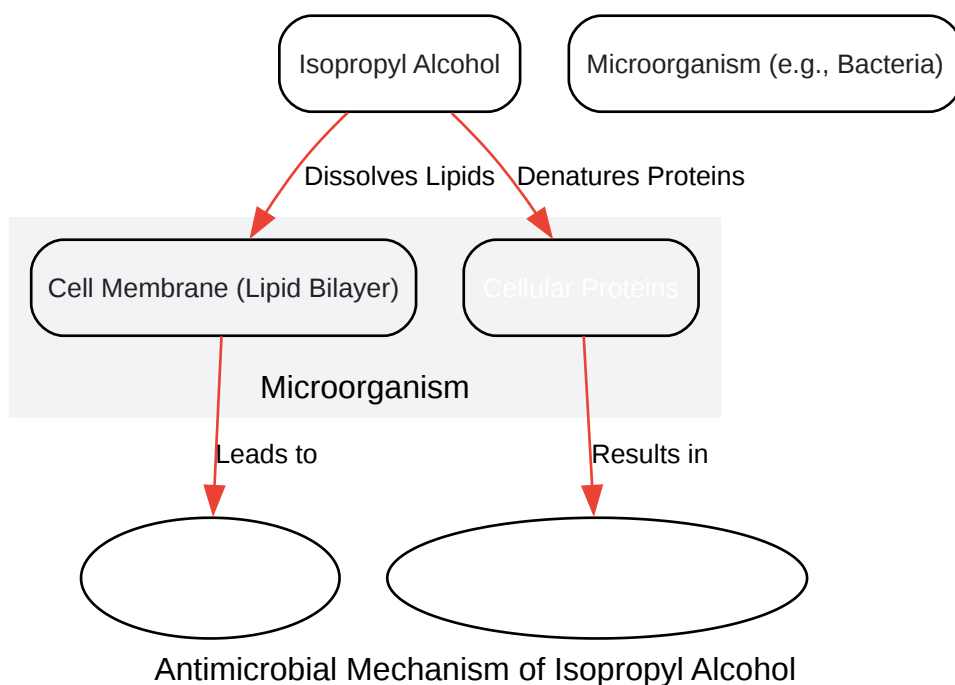
Isopropyl alcohol is widely recognized for its disinfectant properties.[1][18] It is effective against a broad spectrum of microorganisms, including bacteria, viruses, and fungi.[1][19]

Mechanism of Action:

The primary antimicrobial action of isopropyl alcohol involves the denaturation of proteins and the disruption of cell membranes.[1][8][19]

- **Protein Denaturation:** Isopropyl alcohol disrupts the hydrogen bonds within the protein structure, leading to a loss of their native conformation and function. This inhibits essential enzymatic and structural proteins, ultimately leading to cell death.[1][19]
- **Membrane Disruption:** Isopropyl alcohol dissolves the lipid components of the cell membrane, increasing its permeability. This leads to the leakage of essential cellular contents and cell lysis.[1][8][19]

The optimal concentration for disinfection is typically a 70% solution in water. The presence of water is crucial as it slows evaporation, increasing contact time, and facilitates the penetration of the alcohol into the microbial cell.[8]



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